

An In-depth Technical Guide to the Environmental Impact of Ammonium Thiosulfate

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Compound of Interest

Compound Name: Ammonium thiosulfate

Cat. No.: B1232673

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Ammonium thiosulfate ($(\text{NH}_4)_2\text{S}_2\text{O}_3$), a widely used compound in agriculture as a liquid fertilizer and in various industrial applications, presents a complex environmental profile. This technical guide provides a comprehensive overview of its interactions with soil, water, and air, its toxicological effects on various organisms, and the experimental methodologies used for its assessment.

Executive Summary

Ammonium thiosulfate (ATS) serves as a source of both nitrogen and sulfur for plants. Its environmental impact is multifaceted. In soil, it influences nutrient availability, pH, and microbial activity, notably inhibiting nitrification. In aquatic environments, it exhibits varying levels of toxicity to different organisms. Its decomposition in the environment leads to the formation of various sulfur compounds. This guide synthesizes available quantitative data, details experimental protocols for its environmental assessment, and visualizes key processes and workflows.

Physicochemical Properties

Ammonium thiosulfate is a colorless crystalline solid that is highly soluble in water. It is commonly available as a liquid solution.^[1] Key physicochemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of **Ammonium Thiosulfate**

Property	Value	Reference
Chemical Formula	$(\text{NH}_4)_2\text{S}_2\text{O}_3$	[1]
Molar Mass	148.20 g/mol	[1]
Appearance	Colorless crystalline solid	[1]
Odor	Ammonia odor	[1]
Density	1.679 g/cm ³	
Melting Point	Decomposes at 150 °C	
Solubility in Water	Very soluble	
pH (60% solution)	6.5 - 7.0	

Environmental Fate and Transport

The environmental fate of **ammonium thiosulfate** is primarily governed by its transformations in soil and water.

Soil

When applied to soil, **ammonium thiosulfate** undergoes oxidation, primarily through microbial activity. The thiosulfate ($\text{S}_2\text{O}_3^{2-}$) is converted to tetrathionate ($\text{S}_4\text{O}_6^{2-}$) and subsequently to sulfate (SO_4^{2-}), which is the form of sulfur readily taken up by plants. This conversion process can take one to several weeks, depending on factors such as soil temperature and microbial activity.

The enzymatic degradation of thiosulfate in soil is a key process. While specific enzymatic pathways for ATS degradation are complex and can involve various sulfur-oxidizing bacteria, the overall process is a critical part of the sulfur cycle.

- **Soil Acidification:** The oxidation of the ammonium (NH_4^+) component of ATS to nitrate (NO_3^-) through nitrification is an acidifying process. This can lead to a decrease in soil pH over time.

- **Nitrification Inhibition:** **Ammonium thiosulfate** has been shown to inhibit the activity of nitrifying bacteria, specifically the conversion of ammonium to nitrite. This can help to reduce the leaching of nitrate, a mobile form of nitrogen, and keep nitrogen in the less mobile ammonium form for a longer period. The inhibition is attributed to both thiosulfate and its oxidation product, tetrathionate.
- **Nutrient Availability:** By lowering soil pH, ATS can increase the availability of certain micronutrients, such as iron and manganese, to plants.

When applied to the soil surface, especially in alkaline conditions, the ammonium in ATS can be converted to ammonia gas (NH_3) and lost to the atmosphere through volatilization.

Water

Ammonium thiosulfate is highly soluble in water and can enter aquatic systems through runoff and leaching from agricultural lands. Its fate in water is influenced by dilution, microbial degradation, and chemical reactions.

Air

The primary concern regarding air quality is the potential for ammonia volatilization from soil applications. Upon heating, **ammonium thiosulfate** can decompose and release ammonia gas.

Ecotoxicological Effects

The ecotoxicity of **ammonium thiosulfate** has been evaluated for various aquatic organisms.

Aquatic Toxicity

Acute toxicity data for several aquatic species are summarized in Table 2. The toxicity is generally attributed to the ammonium/ammonia component, with the un-ionized ammonia form being more toxic to aquatic life.

Table 2: Acute Aquatic Toxicity of **Ammonium Thiosulfate**

Organism	Test Duration (hours)	Endpoint	Concentration (mg/L)	Reference
Rainbow Trout (Oncorhynchus mykiss)	96	LC50	770	
Bluegill (Lepomis macrochirus)	96	LC50	1000	
Sheepshead Minnow (Cyprinodon variegatus)	96	LC50	>1000	
Mysid Shrimp (Mysidopsis bahia)	96	LC50	77	
Daphnia magna	48	EC50	230	
Green Algae (Pseudokirchneriella subcapitata)	72	ErC50	>100	

LC50: The concentration of a substance that is lethal to 50% of the test organisms. EC50: The concentration of a substance that causes a 50% effect (e.g., immobilization) in the test organisms. ErC50: The concentration that causes a 50% reduction in growth rate.

Terrestrial Ecotoxicity

- Soil Microorganisms: **Ammonium thiosulfate** can impact soil microbial communities. Its nitrification-inhibiting properties directly affect the populations of nitrifying bacteria. The changes in soil pH and nutrient availability can also indirectly influence the broader microbial community structure and function.
- Plants: While a nutrient source, high concentrations of **ammonium thiosulfate** can have phytotoxic effects, including inhibition of seed germination and damage to plant roots.

Experimental Protocols

The assessment of the environmental impact of **ammonium thiosulfate** relies on standardized experimental protocols.

Aquatic Toxicity Testing

Standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) are commonly followed for aquatic toxicity testing.

This test determines the concentration of a substance that is lethal to 50% of fish over a 96-hour period (96-h LC50).

- Test Organism: Typically Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- Procedure: Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system. Mortalities are recorded at 24, 48, 72, and 96 hours.
- Endpoint: The 96-hour LC50 is calculated.

This test assesses the concentration of a substance that immobilizes 50% of *Daphnia magna* over a 48-hour period (48-h EC50).

- Test Organism: *Daphnia magna*, less than 24 hours old.
- Procedure: Daphnids are exposed to a series of test concentrations for 48 hours. Immobilization is observed at 24 and 48 hours.
- Endpoint: The 48-hour EC50 for immobilization is determined.

This test evaluates the effect of a substance on the growth of freshwater algae over a 72-hour period.

- Test Organism: Commonly *Pseudokirchneriella subcapitata*.
- Procedure: Exponentially growing algal cultures are exposed to various concentrations of the test substance. Algal growth is measured over 72 hours.

- Endpoint: The concentration that inhibits the growth rate by 50% (ErC50) is calculated.

Soil Impact Assessment

This method assesses the potential of a chemical to inhibit the rate of ammonium oxidation in soil.

- Procedure: Soil samples are treated with ammonium and the test substance. The rate of nitrate formation is measured over time and compared to a control without the test substance.
- Endpoint: The percentage inhibition of nitrification is calculated.

These tests evaluate the potential phytotoxicity of a substance.

- Procedure: Seeds of selected plant species (e.g., wheat, lettuce) are exposed to soil treated with different concentrations of the test substance. Germination rates and root/shoot length are measured after a specified period.
- Endpoints: EC50 values for germination inhibition and root/shoot growth reduction are determined.

Analytical Methods

The determination of **ammonium thiosulfate** and its degradation products in environmental samples is crucial for exposure assessment.

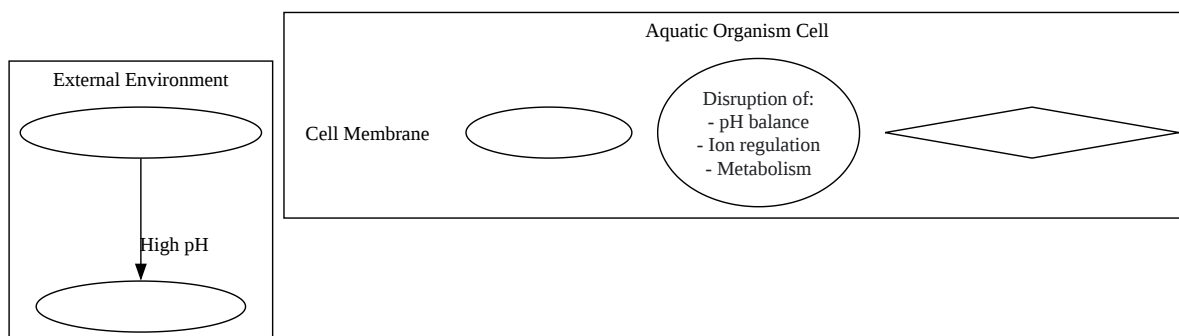
- Ion Chromatography: This is a common and sensitive method for the simultaneous determination of thiosulfate and other sulfur anions like tetrathionate in soil and water samples. The method typically involves separation on an anion-exchange column followed by conductivity or UV detection.
- Ammonia Determination: Ammonia can be measured using various methods, including colorimetric techniques (e.g., indophenol blue method) or ion-selective electrodes.

Signaling Pathways and Experimental Workflows

Signaling Pathways

The molecular mechanisms underlying the toxicity of **ammonium thiosulfate** are not fully elucidated. However, the toxicity of its components, ammonia and thiosulfate, can provide insights.

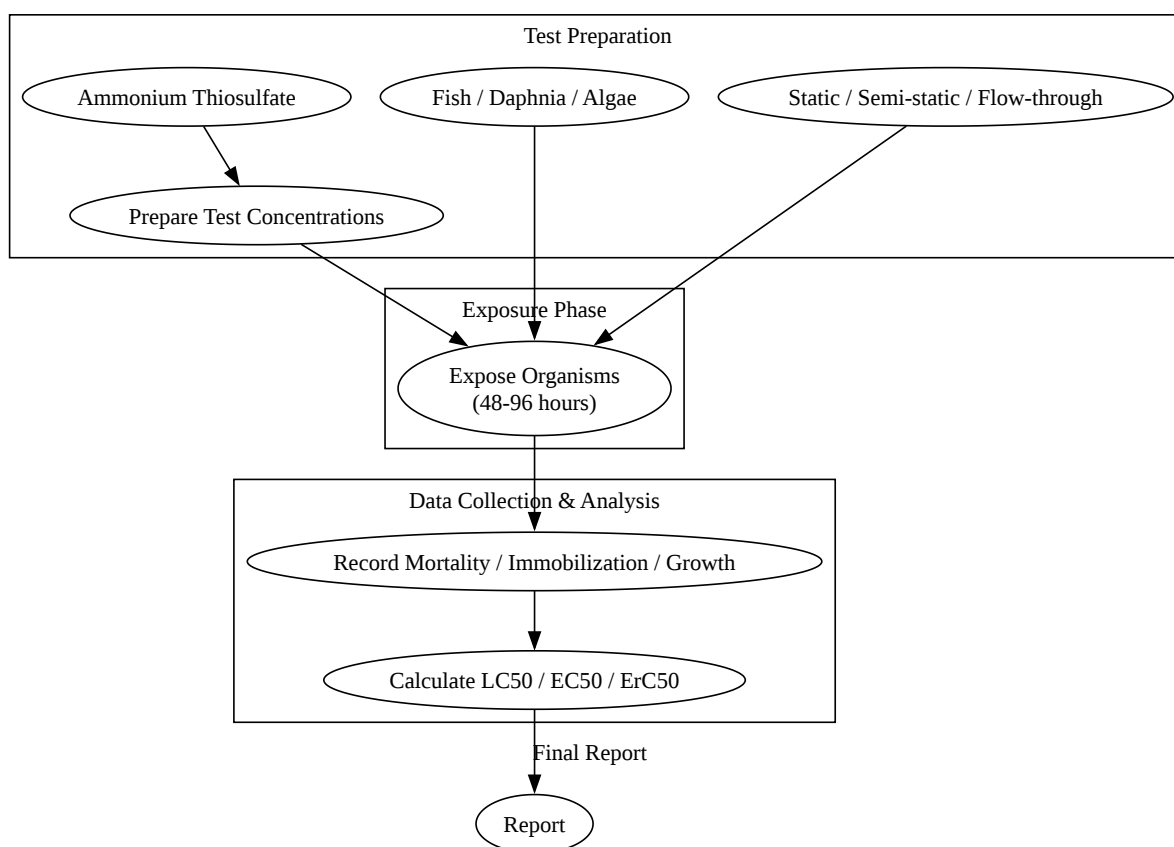
- **Ammonia Toxicity:** In aquatic organisms, the un-ionized form of ammonia (NH_3) is highly toxic. It can diffuse across cell membranes and disrupt cellular pH balance, leading to a cascade of adverse effects, including impaired ion regulation, altered metabolism, and neurological damage.
- **Thiosulfate Effects:** Thiosulfate itself is generally considered to have low toxicity. However, at high concentrations, it may interfere with cellular respiration. In some organisms, thiosulfate can be metabolized by enzymes like rhodanese.



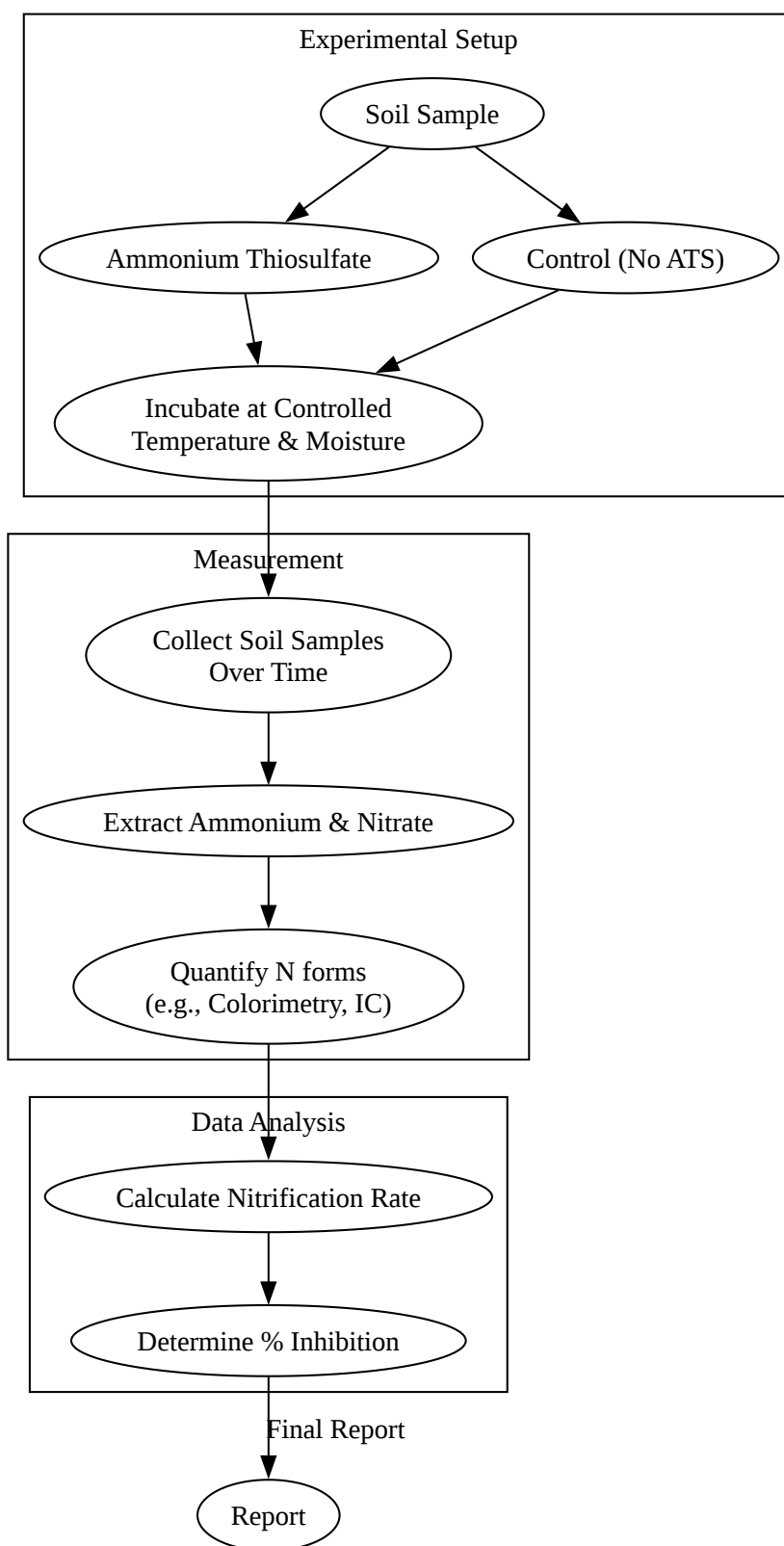
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Experimental Workflows

The following diagrams illustrate typical workflows for assessing the environmental impact of **ammonium thiosulfate**.



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Conclusion

Ammonium thiosulfate is a valuable agricultural and industrial chemical, but its use requires careful management to mitigate potential environmental impacts. Its effects on soil chemistry, particularly nitrification inhibition and acidification, can be beneficial for nutrient management but also require monitoring. The primary environmental risk is associated with its potential toxicity to aquatic life, driven by the ammonia component. Understanding the environmental fate and ecotoxicological profile of **ammonium thiosulfate** through standardized testing protocols is essential for its responsible use and for the development of sustainable agricultural and industrial practices. Further research into the specific molecular signaling pathways affected by its components will provide a more complete picture of its environmental interactions.

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References

- 1. oecd.org [oecd.org]
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